

# Personal protective equipment for handling 1-Bromo-2-iodoethane

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## Compound of Interest

Compound Name: 1-Bromo-2-iodoethane

Cat. No.: B1265497

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## Essential Safety and Handling Guide for 1-Bromo-2-iodoethane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **1-Bromo-2-iodoethane** (CAS No. 590-16-9) in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Bromo-2-iodoethane** is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Short exposure could cause serious temporary or residual injury even with prompt medical attention. Therefore, stringent adherence to PPE guidelines is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Protective gloves (e.g., Neoprene, Nitrile, Butyl Rubber).[1][3]	To prevent skin contact, which can cause irritation.[1][2]
Eye and Face Protection	Chemical goggles or safety glasses. A face shield is also required when there is a significant risk of splashing.[1][3]	To protect against serious eye irritation from splashes or vapors.[1][2]
Respiratory Protection	In case of inadequate ventilation, wear a NIOSH-approved respirator with organic vapor cartridges.[1][3]	To prevent respiratory tract irritation from inhalation of vapors.[1][2][4]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat. For tasks with a higher risk of splashes, a chemical-resistant apron or coveralls should be used.[1][3]	To protect against incidental skin contact.[1]
Foot Protection	Safety shoes. Closed-toe shoes are mandatory.[1][3]	To protect feet from spills.

## Operational Plan: Step-by-Step Handling Procedure

Safe handling of **1-Bromo-2-iodoethane** requires a systematic approach to minimize exposure risk.

- Preparation:
  - Ensure that an emergency eye wash fountain and safety shower are immediately accessible.[1]
  - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][4][5]

- Confirm all necessary PPE is available and in good condition.
- Handling:
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
  - Avoid contact with skin and eyes.[1]
  - Wash hands thoroughly after handling.[1][2]
  - Keep the container tightly closed when not in use.[1][2]
- Storage:
  - Store in a dry, cool, and well-ventilated area.[1][5]
  - Keep the container closed and under an inert gas.[1]
  - Protect from light, as the substance is light-sensitive.[1][5][6]
  - Store locked up.[1][2]
  - Keep away from heat, sparks, and flame.[1]
  - Incompatible with strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[1]

## Emergency and First Aid Procedures

Immediate response is crucial in the event of exposure.

Table 2: First Aid Measures

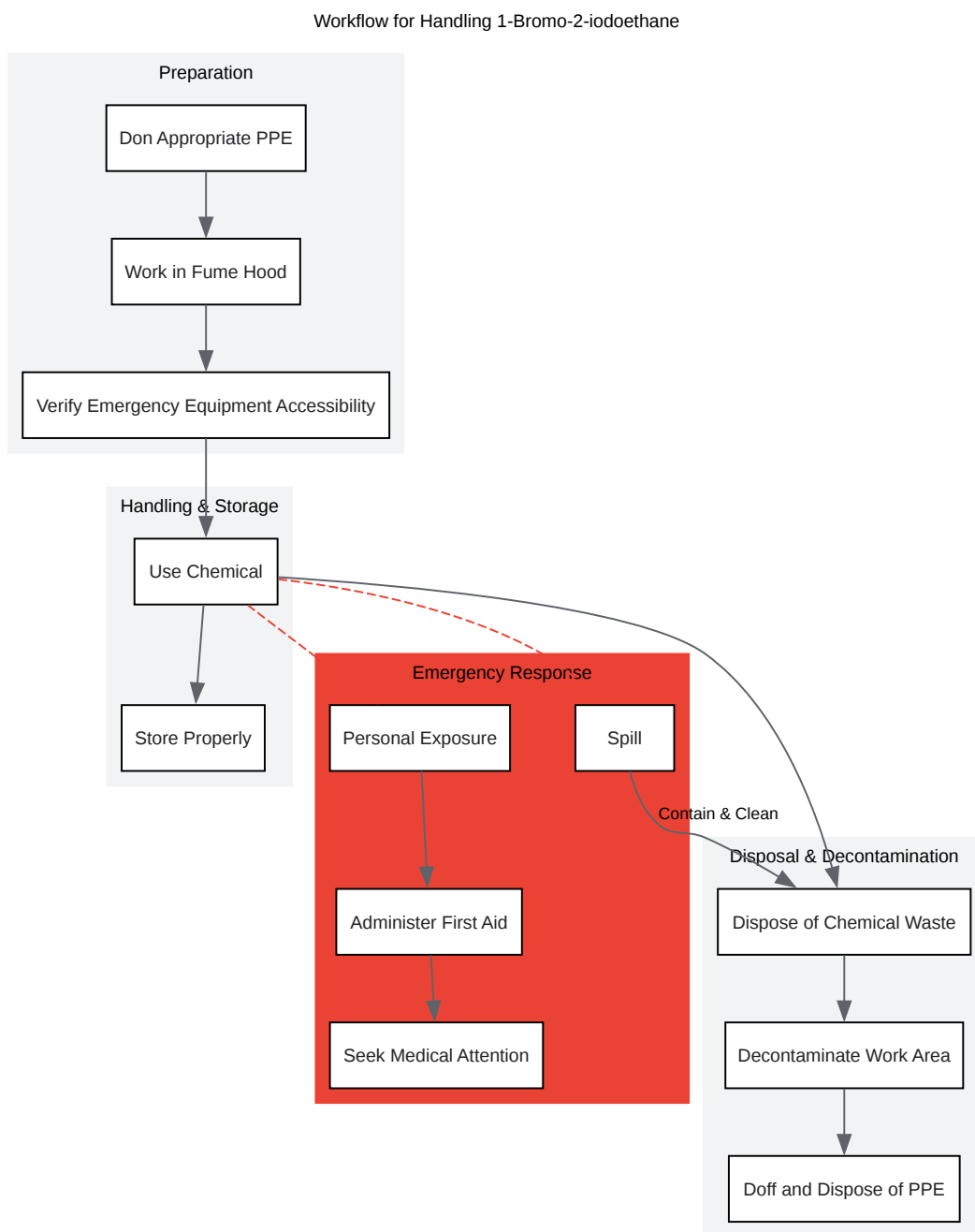
Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get medical advice/attention.[1]
Skin Contact	Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[1][2]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical advice/attention.[1][4]

## Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Disposal:** Dispose of contents and container to an approved waste disposal plant.[1] [2] This may involve removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]
- **Spill Cleanup:** In case of a spill, stop the leak if it is safe to do so. Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container for disposal.[5] Ensure the area is well-ventilated.[1]

## Workflow for Safe Handling and Disposal



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Caption: Safe handling workflow for **1-Bromo-2-iodoethane**.

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